

# Summary of Real-World Clinical Outcomes for Insulin Degludec

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## Compound Focus: Insulin Degludec

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The table below summarizes key findings from real-world studies on **insulin degludec**.

Study & Population	Study Design & Duration	Key Efficacy Findings (HbA1c reduction)	Key Safety Findings (Hypoglycemia & Weight)
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| **T2DM (Italy; Add-on)** [1] *Basal insulin-naïve* | Observational, Retrospective ~9.7 months | - **HbA1c: -1.68%**

- Fasting Blood Glucose: -64.7 mg/dL | - Weight gain: Not statistically significant | | **T2DM (Italy; Switch)** [1] *Switched from other basal insulin* | Observational, Retrospective ~9.7 months | - **HbA1c: -0.57%**
- Fasting Blood Glucose: -28.1 mg/dL | - **Benefit:** Reduced overall, nocturnal, and severe hypoglycemia | | **T2DM (US; Insulin-naïve)** [2] *degludec vs. glargine U300* | Retrospective Cohort 180 days | - **HbA1c reduction vs. glargine U300: -0.27%** | - **Reduction** in rate and likelihood of hypoglycemia vs. glargine U300 | | **T1DM & T2DM (Thailand)** [3] | Prospective, Observational 12 months | - **T1DM: -0.5%**
- **T2DM: -0.8%** | - Minimal weight gain (T1DM: +0.9 kg)
- Minimal weight loss (T2DM: -0.4 kg) |

## Head-to-Head Comparisons with Alternatives

## Comparison with Other Basal Insulins

Real-world evidence suggests that **insulin degludec** may offer advantages over other long-acting insulins like insulin glargine U300.

- **Superior HbA1c Reduction:** A large US real-world study (CONFIRM) of insulin-naïve patients with T2DM found that **insulin degludec** was associated with a significantly greater reduction in HbA1c after 180 days compared to insulin glargine U300 (**-0.27% difference**) [2].
- **Lower Hypoglycemia Risk:** The same study reported that patients on degludec experienced a greater reduction in both the rate and the likelihood of hypoglycemic events compared to those on glargine U300 [2].
- **Higher Treatment Persistence:** Patients treated with degludec were **27% less likely to discontinue** their treatment compared to those on glargine U300, indicating better long-term treatment acceptance [2].

## Comparison with GLP-1 Receptor Agonist Combinations

IDegLira is a fixed-ratio combination of **insulin degludec** and the GLP-1 receptor agonist liraglutide. A meta-analysis of randomized controlled trials shows how this combination compares to **insulin degludec** alone [4].

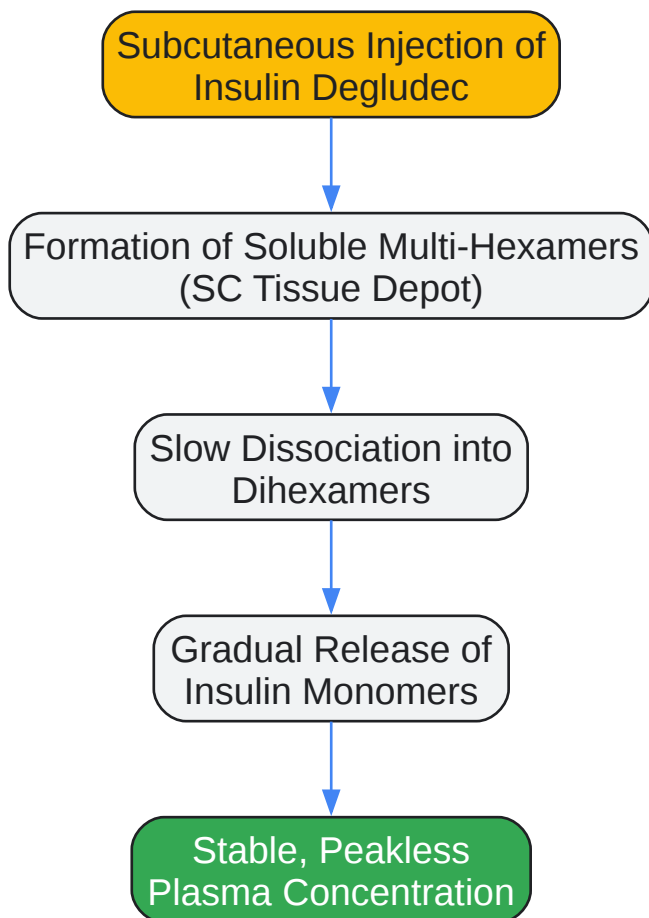
Outcome Measure	IDegLira vs. Insulin Degludec Alone (Mean Difference)
HbA1c Reduction	-0.79% greater reduction [4]
Body Weight	-1.62 kg [4]
Fasting Plasma Glucose	-0.45 mmol/L [4]
Systolic Blood Pressure	-2.23 mmHg [4]
Daily Insulin Dose	Significantly lower [4]

## Mechanism of Action and Pharmacokinetic Profile

**Insulin degludec**'s clinical performance is rooted in its unique pharmacokinetic properties.

- **Ultra-Long Duration:** **Insulin degludec** has a mechanism of action that provides a duration of action longer than 24 hours. Its half-life is approximately **25 hours**, which allows for once-daily dosing at any time of day [5] [6].
- **Stable Action Profile:** After subcutaneous injection, **insulin degludec** forms multi-hexamer chains that slowly dissociate to release monomeric insulin into the bloodstream. This creates a **stable and flat pharmacokinetic profile** with low peak-to-trough fluctuation [7]. This stable release is credited with contributing to the lower risk of hypoglycemia, especially during the night [1].

The diagram below illustrates this unique mechanism of action.



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## Detailed Experimental Protocols from Key Studies

To assess the robustness of the evidence, here are the methodologies from the cited real-world studies.

- **CONFIRM Study (US) [2]**
  - **Design:** Non-interventional, retrospective cohort study using real-world data from electronic medical records.
  - **Participants:** Insulin-naïve adults with T2DM initiating degludec or glargine U300.
  - **Matching:** Used propensity-score matching to ensure comparability between the degludec and glargine U300 groups (n=2028 each).
  - **Outcomes:** Primary endpoint was change in HbA1c at 180 days. Hypoglycemia was identified using ICD-9/10 codes.
- **Italian Multicenter Study [1]**
  - **Design:** Observational, retrospective longitudinal study based on a chart review.
  - **Participants:** Patients with T2DM starting degludec, stratified into "add-on" (insulin-naïve) and "switch" (from other basal insulin) groups.
  - **Data Collection:** Clinical data (HbA1c, blood glucose, weight, hypoglycemia episodes) were collected at baseline and follow-up visits for approximately 9.7 months.
  - **Hypoglycemia Definition:** Overall hypoglycemia was defined as blood glucose <70 mg/dL; severe hypoglycemia required third-party assistance.

## Conclusion

In summary, real-world evidence consistently shows that **insulin degludec** is an effective basal insulin that provides:

- **Significant HbA1c reductions** in both type 1 and type 2 diabetes [3] [2] [1].
- A **favorable safety profile**, with a particularly strong real-world signal for **reduced hypoglycemia** compared to other basal insulins [2] [1].
- The potential for **combination** with a GLP-1 RA (IDegLira) to achieve superior glycemic control and weight outcomes compared to degludec alone [4].

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